

Molecular structure and properties of Fenoxaprop-ethyl C₁₈H₁₆ClNO₅

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Compound of Interest

Compound Name: Fenoxaprop-ethyl

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An In-depth Technical Guide to Fenoxaprop-ethyl (C₁₈H₁₆ClNO₅)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fenoxaprop-ethyl is a selective post-emergence herbicide belonging to the aryloxyphenoxypropionate chemical class. It is widely utilized for the control of annual and perennial grass weeds in a variety of broadleaf crops. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and mechanism of action of **Fenoxaprop-ethyl**. Detailed experimental protocols for its analysis and a summary of its biological activity are also presented to support research and development activities.

Molecular Structure and Identification

Fenoxaprop-ethyl, with the chemical formula C₁₈H₁₆ClNO₅, is a chiral molecule existing as two enantiomers, the (R)- and (S)-isomers.[1][2] The herbicidally active form is the (R)-enantiomer, known as Fenoxaprop-P-ethyl.[1][2] The racemic mixture is referred to as **Fenoxaprop-ethyl**.

Identifier	Value
IUPAC Name	ethyl 2-[4-[(6-chloro-1,3-benzoxazol-2-yl)oxy]phenoxy]propanoate[3]
CAS Registry Number	66441-23-4[4]
Molecular Formula	C ₁₈ H ₁₆ ClNO ₅ [5]
Canonical SMILES	CCOC(=O)C(C)OC1=CC=C(C=C1)OC2=NC3=C(O2)C=C(C=C3)Cl[3]
Isomeric SMILES (R-enantiomer)	CCOC(=O)--INVALID-LINK--OC1=CC=C(C=C1)OC2=NC3=C(O2)C=C(C=C3)Cl[1][6]
InChI	InChI=1S/C18H16ClNO5/c1-3-22-17(21)11(2)23-13-5-7-14(8-6-13)24-18-20-15-9-4-12(19)10-16(15)25-18/h4-11H,3H2,1-2H3[3]
InChIKey	PQKBPHSEKWERTG-UHFFFAOYSA-N[3]

Physicochemical Properties

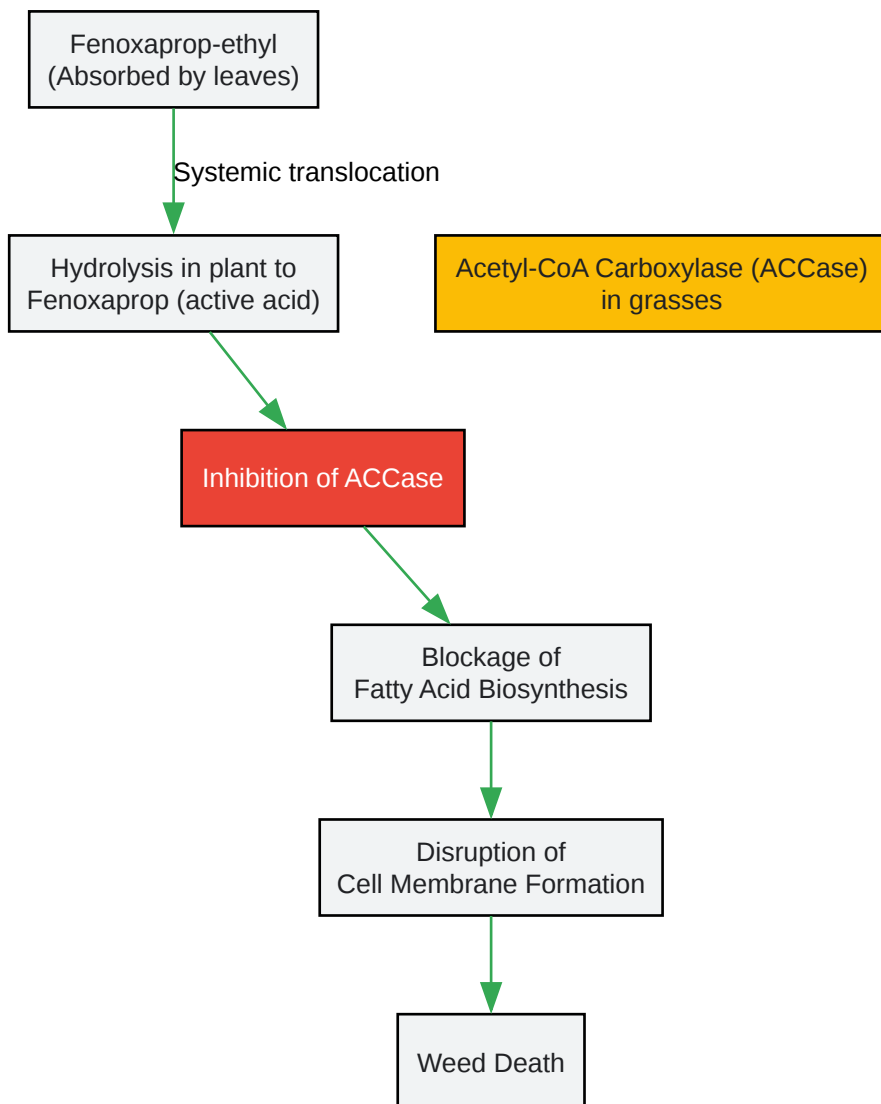
The physical and chemical properties of **Fenoxaprop-ethyl** are crucial for understanding its environmental fate, bioavailability, and formulation development.

Property	Value	Reference
Molecular Weight	361.78 g/mol	[4]
Appearance	Coarse light beige to brown powder or colorless solid	[3]
Melting Point	84-85 °C	[3][4]
Boiling Point	200 °C @ 100 Pa	[3][4]
Vapor Pressure	0.19 x 10 ⁻⁵ Pa (at 20 °C)	[4]
LogP (Octanol/Water Partition Coefficient)	4.58	[7]
Water Solubility	0.9 mg/L (at 25 °C)	[3][4]
Solubility in Organic Solvents (at 20 °C)	>50% in acetone; >30% in toluene; >20% in ethyl acetate; >1% in cyclohexane, ethanol, 1-octanol; >0.5% in hexane	[3][4]

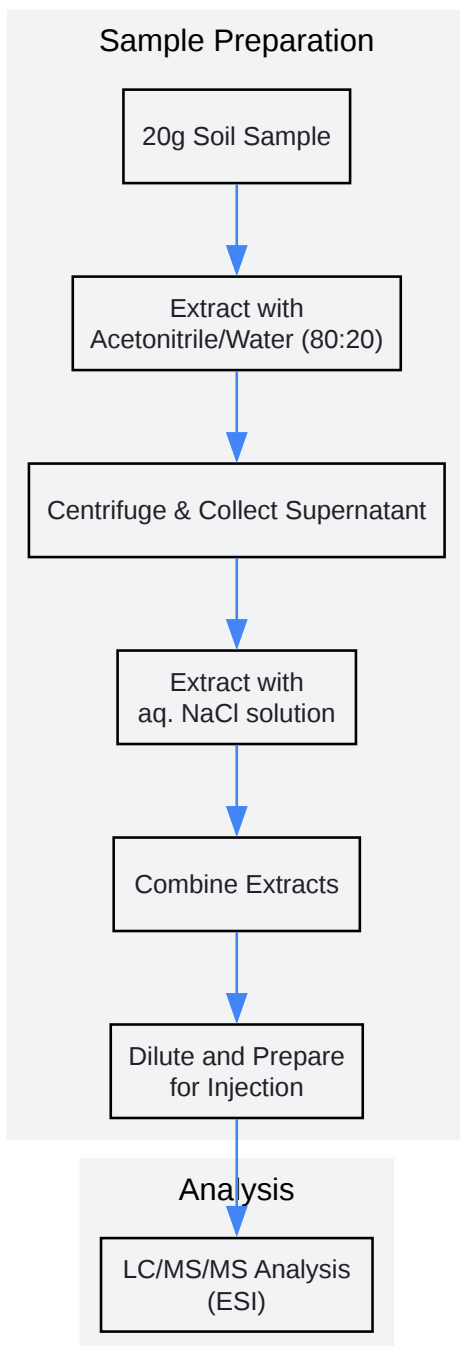
Mechanism of Action

Fenoxaprop-ethyl functions as a systemic herbicide that is primarily absorbed through the leaves of grass weeds.[8][9] Its mode of action involves the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[1][8][10] This enzyme is a critical component in the biosynthesis of fatty acids, which are essential for the formation of cell membranes.[1][8] The disruption of fatty acid synthesis leads to the breakdown of cell membranes, ultimately resulting in the death of the weed.[8]

Mechanism of Action of Fenoxaprop-ethyl



Workflow for Fenoxaprop-ethyl Analysis in Soil

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